

Application Note and Protocol: Preparation of a Stock Solution of Z-Asp-OH

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Compound of Interest

Compound Name: Z-Asp-OH

Cat. No.: B554431

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Z-Asp-OH (N-Carbobenzyloxy-L-aspartic acid) is a pivotal building block in peptide synthesis and medicinal chemistry.^{[1][2][3]} Its benzyloxycarbonyl (Z) protecting group on the amino terminus allows for the selective formation of peptide bonds, minimizing side reactions during complex synthesis protocols.^{[1][2]} This document provides a detailed protocol for the preparation, storage, and handling of **Z-Asp-OH** stock solutions to ensure reproducibility and maintain the integrity of the compound for research and development applications.

Properties of Z-Asp-OH

A summary of the key chemical and physical properties of **Z-Asp-OH** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Z-Asp-OH**

Property	Value
Synonyms	N-Cbz-aspartic acid, Cbz-Asp-OH, Z-Aspartic acid[1]
CAS Number	1152-61-0[1][4]
Molecular Formula	C ₁₂ H ₁₃ NO ₆ [1][4][5]
Molecular Weight	267.24 g/mol [1]
Appearance	White to off-white crystalline powder[1][4]
Purity	≥98%[1]
Melting Point	114-119 °C[3][5]
Solubility	Soluble in DMSO, DMF, methanol; sparingly soluble in water.[1]
Storage (Solid)	Store at 2-8°C in a tightly sealed container, protected from light and moisture.[1] For long-term storage, -20°C is also recommended.[4]

Safety and Handling Precautions

Z-Asp-OH is categorized as an irritant and can be harmful if not handled properly. Adherence to standard laboratory safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and chemical-resistant gloves.[1][5]
- Inhalation: Avoid inhaling the powder.[1][5] Handle in a well-ventilated area or under a chemical fume hood.
- Contact: Avoid contact with skin and eyes.[1][5] In case of accidental contact, rinse the affected area thoroughly with water. If eye contact occurs, rinse immediately with plenty of water and seek medical advice.[5]
- Ingestion: Harmful if swallowed.[5]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a stock solution of **Z-Asp-OH**. The choice of solvent is critical for ensuring complete dissolution and stability.

3.1. Recommended Solvents

- Dimethyl Sulfoxide (DMSO): The most common solvent for preparing high-concentration stock solutions. **Z-Asp-OH** is soluble in DMSO up to 100 mg/mL (374.21 mM).[4] It is highly recommended to use newly opened, anhydrous DMSO, as the presence of water can affect solubility.[4]
- Dimethylformamide (DMF): Another suitable polar organic solvent.[1]
- Methanol: Can be used for preparing lower concentration solutions.[1]

3.2. Step-by-Step Protocol

- Equilibrate: Allow the **Z-Asp-OH** container to reach room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **Z-Asp-OH** powder using a calibrated analytical balance. Perform this in a fume hood to avoid inhalation.
- Solvent Addition: Add the appropriate volume of the chosen solvent (e.g., DMSO) to the vial containing the **Z-Asp-OH** powder.
- Dissolution: Vortex the solution to facilitate dissolution. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved, especially for higher concentrations.[4]
- Verification: Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in appropriate sterile tubes.[4]

3.3. Quantitative Data for Stock Solution Preparation

Table 2 provides the required mass of **Z-Asp-OH** for preparing stock solutions of common concentrations.

Table 2: Mass of **Z-Asp-OH** for Stock Solution Preparation (MW = 267.24 g/mol)

Desired Concentration	Volume	Mass of Z-Asp-OH Required
1 mM	1 mL	0.267 mg
5 mM	1 mL	1.336 mg
10 mM	1 mL	2.672 mg
50 mM	1 mL	13.362 mg
100 mM	1 mL	26.724 mg

Storage and Stability

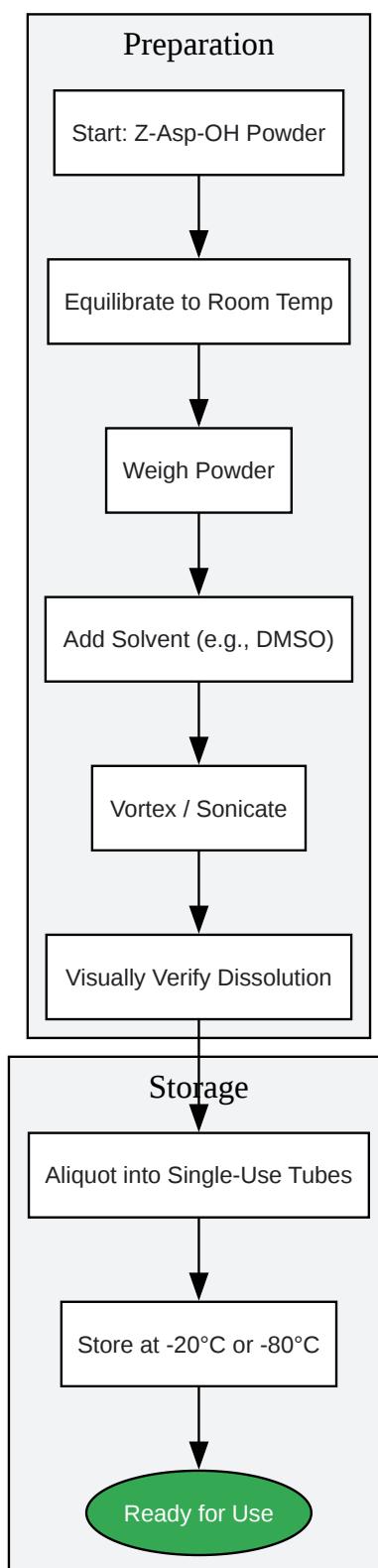
Proper storage is crucial to maintain the chemical integrity and activity of the **Z-Asp-OH** stock solution.

- Short-term Storage: Store aliquots at -20°C for up to one month.[4]
- Long-term Storage: For storage longer than one month, it is recommended to store aliquots at -80°C, where they are stable for up to six months.[4]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to product degradation.[4]

Workflow and Pathway Diagrams

Workflow for **Z-Asp-OH** Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing a **Z-Asp-OH** stock solution.



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Caption: Workflow for preparing and storing **Z-Asp-OH** stock solution.

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